

2-Methylphenethyl alcohol CAS number 19819-98-8 properties

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Compound of Interest

Compound Name: *2-Methylphenethyl alcohol*

Cat. No.: *B011782*

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An In-depth Technical Guide to **2-Methylphenethyl Alcohol** (CAS: 19819-98-8)

This technical guide provides a comprehensive overview of **2-Methylphenethyl alcohol** (CAS number 19819-98-8), also known as o-methylphenethyl alcohol. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document details the compound's physicochemical properties, synthesis protocols, applications, and biological significance.

Core Physicochemical Properties

2-Methylphenethyl alcohol is a colorless to pale yellow liquid with a characteristic pleasant, floral odor.^{[1][2]} It is an aromatic alcohol featuring a two-carbon ethyl chain attached to a phenyl ring with a methyl substituent at the ortho position.^[1] This structure contributes to its moderate solubility in water and higher solubility in organic solvents.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **2-Methylphenethyl alcohol**.

| Property | Value | Reference |
|--|----------------------------------|-----------|
| Molecular Formula | C ₉ H ₁₂ O | [3][4] |
| Molecular Weight | 136.19 g/mol | [3][5] |
| Boiling Point | 243-244 °C (at 760 mmHg) | [6] |
| Melting Point | 1-2 °C | [2][7] |
| Density | 1.016 g/mL (at 25 °C) | [6] |
| Refractive Index | n _{20/D} 1.535 | [6] |
| Flash Point | 92.78 °C (199.00 °F) | [2] |
| LogP (Octanol/Water Partition Coefficient) | 2.3 (Computed) | [5] |

Synthesis and Experimental Protocols

2-Methylphenethyl alcohol can be synthesized through various laboratory methods. A common approach involves the reaction of a Grignard reagent with an epoxide, or the reduction of a corresponding carboxylic acid or ester.[8] A detailed experimental protocol for one such synthesis is outlined below.

Experimental Protocol: Synthesis from Benzyl Chloride and Paraformaldehyde

This protocol describes the synthesis of a phenethyl alcohol derivative, which can be adapted for **2-Methylphenethyl alcohol**.[3]

Materials:

- Zinc dust (Zn)
- Tetrahydrofuran (THF)
- 1,2-Dibromoethane

- Chlorotrimethylsilane
- Benzyl chloride
- Paraformaldehyde
- Saturated NH₄Cl solution
- Ethyl acetate
- Sodium sulfate (Na₂SO₄)
- Silica gel

Procedure:

- Add 654 mg (10.0 mmol, 2.0 equiv) of Zinc dust to a two-neck Schlenk flask equipped with a magnetic stirring bar and septum, previously dried under high vacuum.
- Add 20 mL of THF to the flask.
- Introduce 5 mol% of 1,2-dibromoethane and heat the mixture until ebullition occurs.
- Cool the reaction mixture to room temperature and add 1 mol% of chlorotrimethylsilane. Heat the mixture again until ebullition.
- After cooling to room temperature, add a solution of 633 mg (5.0 mmol, 1 equiv) of benzyl chloride in 10 mL of THF. Heat the mixture at 70 °C for 2 hours.
- Cool the reaction to room temperature and slowly add 450 mg (15.0 mmol, 3.0 equiv) of paraformaldehyde.
- Heat the flask again at 70 °C for 6 hours.
- Cool the solution to room temperature and quench the reaction by adding a saturated NH₄Cl solution.
- Separate the phases and extract the aqueous layer with 100 mL of ethyl acetate.

- Combine the organic layers, wash with 20 mL of water and 10 mL of brine, and then dry over Na_2SO_4 .
- Evaporate the solvents under reduced pressure.
- Purify the residue by silica gel column chromatography using cyclohexane or a cyclohexane/ethyl acetate mixture as the eluent to obtain the final product.[\[3\]](#)

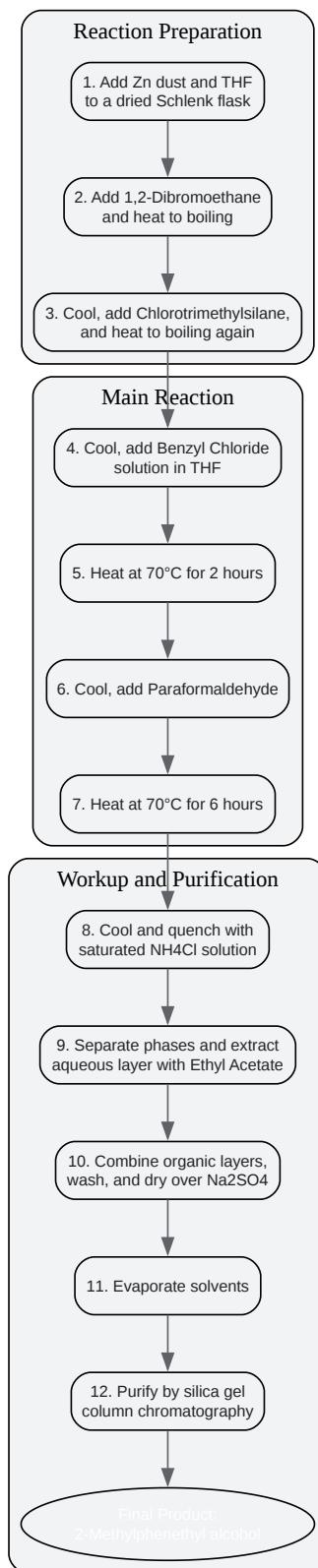
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Diagram 1: Experimental workflow for the synthesis of a phenethyl alcohol derivative.

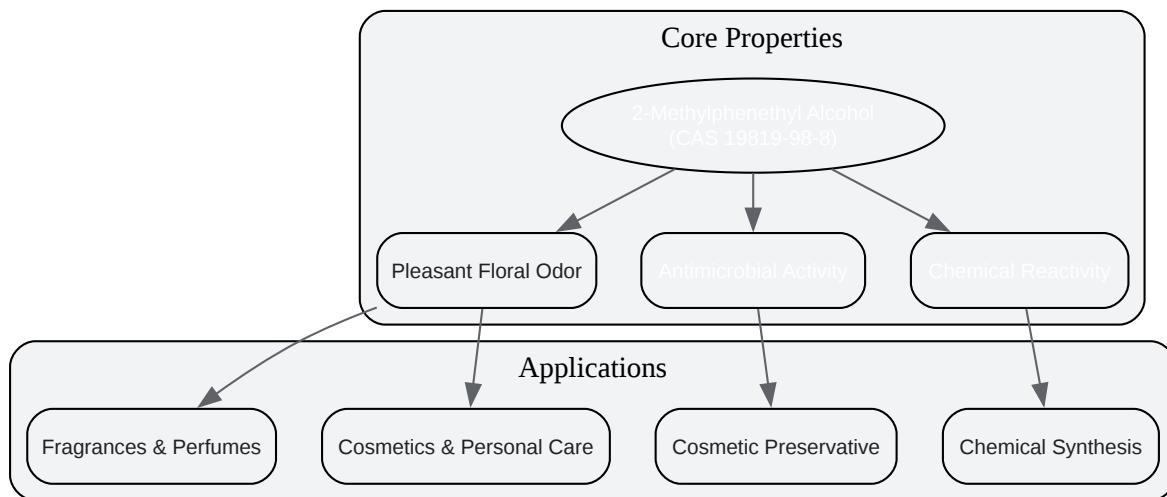
Applications and Biological Significance

2-Methylphenethyl alcohol is a versatile compound with applications spanning various industries. Its pleasant odor makes it a valuable ingredient in the fragrance and cosmetic sectors.[\[1\]](#)

Key Applications:

- Fragrance Industry: Used as a fragrance component in perfumes, deodorants, and lotions.[\[1\]](#)
[\[9\]](#)
- Cosmetic Industry: Incorporated into shampoos, creams, and other personal care products for its aromatic properties.[\[1\]](#)[\[9\]](#)
- Chemical Synthesis: Serves as a starting material or intermediate in the synthesis of other organic compounds.[\[6\]](#)
- Flavoring Agent: Although less common, its structural isomer, p-methyl phenethyl alcohol, is used to add a sweet, honey-like taste to beverages and foods.[\[9\]](#)

Biological Activities: Some research suggests that **2-Methylphenethyl alcohol** possesses anti-inflammatory and anti-cancer properties.[\[1\]](#) It has been shown to inhibit the production of prostaglandins, which are mediators of inflammation and pain.[\[1\]](#) Like other aromatic alcohols, it can insert into lipid bilayers, disrupting membrane organization, which is linked to its bacteriostatic activity.[\[10\]](#) The combination of phenethyl alcohol with caprylyl glycol has been shown to have a synergistic antimicrobial effect, making it a potential alternative to traditional preservatives in cosmetics.[\[11\]](#)



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Diagram 2: Relationship between properties and applications of **2-Methylphenethyl alcohol**.

Safety and Toxicology

2-Methylphenethyl alcohol should be handled with care, as it may cause skin and eye irritation.^{[1][12]} It is recommended to use appropriate personal protective equipment, such as gloves and eyeshields, when handling this compound. The toxicological properties have not been fully investigated, and it is classified as a combustible liquid.^[12]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Methylphenethyl alcohol**. Mass spectrometry data (electron ionization) is available through the National Institute of Standards and Technology (NIST) database.^[13] This data, along with NMR and IR spectroscopy, would provide a complete structural confirmation.

Conclusion

2-Methylphenethyl alcohol is a significant aromatic alcohol with established applications in the fragrance and cosmetic industries and potential for broader use due to its reported biological activities. The synthesis protocols are well-defined, allowing for its preparation for

research and commercial purposes. Further investigation into its biological mechanisms and toxicological profile will be beneficial for expanding its applications, particularly in the pharmaceutical and drug development fields.

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